

A Comparative Guide to the Validation of N-nitroso-clozapine Reference Material Purity

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Compound of Interest

Compound Name: *N-nitroso-clozapine*

CAS No.: 156632-03-0

Cat. No.: B16350496

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For researchers, scientists, and drug development professionals, the purity and quality of reference materials are paramount for accurate analytical measurements and regulatory compliance. This guide provides a framework for the validation and comparison of **N-nitroso-clozapine** reference materials, a critical impurity of the antipsychotic drug clozapine.^{[1][2][3]} Due to the potential carcinogenic nature of N-nitroso compounds, rigorous characterization of these reference standards is essential.^[4]

Comparative Data for N-nitroso-clozapine Reference Materials

A thorough comparison of different **N-nitroso-clozapine** reference materials should involve a multi-faceted analytical approach. The following table outlines the key parameters and techniques to generate comparative data between different lots or suppliers of **N-nitroso-clozapine** reference standards.

Parameter	Analytical Technique(s)	Description	Ideal Result
Identity Confirmation	^1H NMR, ^{13}C NMR, Mass Spectrometry (MS)	Confirms the chemical structure of N-nitroso-clozapine.[5][6][7]	Spectral data consistent with the proposed structure of 8-chloro-11-(4-nitrosopiperazin-1-yl)-5H-dibenzo[b,e][8]diazepine.[9][10]
Purity Assessment	High-Performance Liquid Chromatography (HPLC) with UV detection, Liquid Chromatography-Mass Spectrometry (LC-MS)	Quantifies the percentage of the main compound and detects organic impurities.[5][11][12]	High chromatographic purity, typically $\geq 98\%$. [13]
Water Content	Karl Fischer Titration, Thermogravimetric Analysis (TGA)	Determines the amount of water present in the material, which affects the overall purity.[6]	Low water content, consistent with the certificate of analysis.
Residual Solvents	Headspace Gas Chromatography (HSGC-FID)	Identifies and quantifies any remaining solvents from the synthesis and purification process.[6]	Residual solvent levels below the limits specified by ICH guidelines.
Inorganic Impurities	Inductively Coupled Plasma Mass Spectrometry (ICP-MS), Residue on Ignition/Sulfated Ash	Measures the content of non-combustible inorganic impurities.[6][12]	Minimal to no inorganic impurities detected.

Physical Properties	Melting Point, Differential Scanning Calorimetry (DSC)	Provides information on the physical form and thermal properties of the material.	A sharp melting point indicates high purity.
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Experimental Protocols for Key Validation Experiments

Detailed methodologies are crucial for the accurate assessment of reference material purity. Below are protocols for the principal analytical techniques.

Purity Determination by High-Performance Liquid Chromatography (HPLC)

This method is fundamental for assessing the purity of the **N-nitroso-clozapine** reference material by separating it from any potential organic impurities.

- Instrumentation: A standard HPLC system equipped with a UV detector.
- Column: A C18 reversed-phase column (e.g., Agilent Poroshell 120 EC-C18) is commonly used for the separation of clozapine and its impurities.[\[11\]](#)
- Mobile Phase: A gradient elution using a mixture of an aqueous buffer (e.g., pH 2.4 phosphate buffer) and organic solvents like acetonitrile and methanol is often employed.[\[11\]](#)
- Flow Rate: Typically around 1.0 mL/min.[\[2\]](#)[\[11\]](#)
- Column Temperature: Maintained at approximately 35°C.[\[11\]](#)
- Detection Wavelength: UV detection at 257 nm is suitable for clozapine and its related compounds.[\[11\]](#)
- Sample Preparation: Dissolve a precisely weighed amount of the **N-nitroso-clozapine** reference material in a suitable solvent mixture (e.g., methanol and water) to a known concentration.

- Data Analysis: The purity is calculated based on the area percentage of the main peak relative to the total peak area in the chromatogram.

Identity Confirmation by Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a powerful technique for confirming the molecular weight of **N-nitroso-clozapine** and identifying impurities.

- Instrumentation: An LC system coupled to a mass spectrometer (e.g., a triple quadrupole LC/MS).[\[14\]](#)
- Chromatographic Conditions: Similar to the HPLC method described above to achieve separation.
- Mass Spectrometry: Electrospray ionization (ESI) in positive ion mode is typically used. The analysis can be performed in full scan mode to determine the molecular weight or in multiple reaction monitoring (MRM) mode for targeted quantification of impurities.[\[2\]](#)
- Data Analysis: The mass spectrum should show a prominent peak corresponding to the molecular ion of **N-nitroso-clozapine** (C₁₈H₁₈ClN₅O, molecular weight: 355.82 g/mol).[\[15\]](#)
[\[16\]](#)

Structural Elucidation by Nuclear Magnetic Resonance (NMR) Spectroscopy

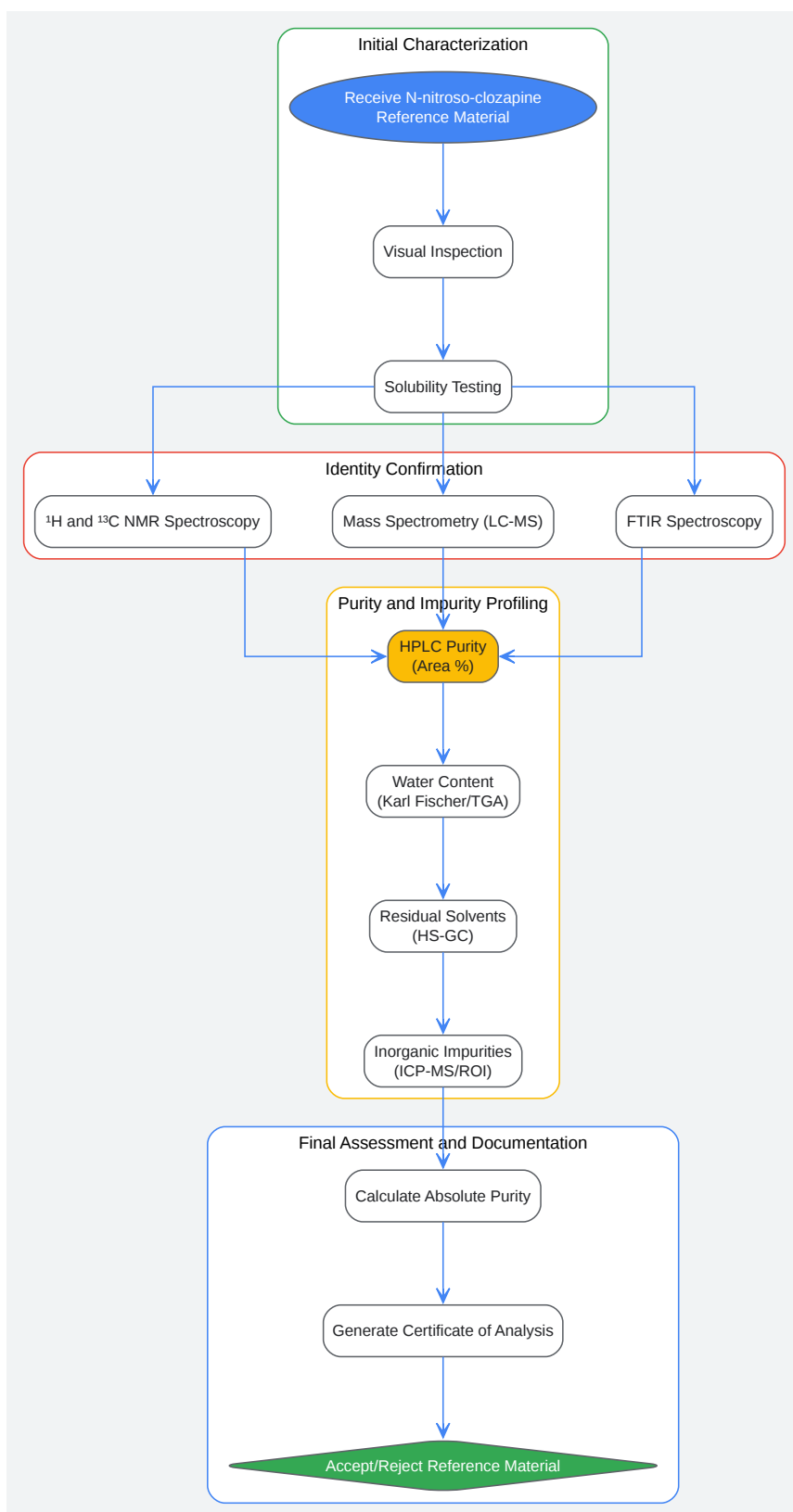
NMR is considered a gold standard for the structural confirmation of reference materials.[\[5\]](#)

- Instrumentation: A high-resolution NMR spectrometer.
- Sample Preparation: Dissolve the reference material in a suitable deuterated solvent (e.g., DMSO-d₆).
- Experiments: Both ¹H NMR and ¹³C NMR spectra should be acquired.
- Data Analysis: The chemical shifts, signal integrations, and coupling patterns in the ¹H NMR spectrum, along with the chemical shifts in the ¹³C NMR spectrum, should be consistent with

the known structure of **N-nitroso-clozapine**.

Experimental Workflow for Validation

The following diagram illustrates a logical workflow for the comprehensive validation of an **N-nitroso-clozapine** reference material.



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